

# Technical Guide: 3-Isobutylaniline - Solubility and Storage Conditions

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## Compound of Interest

Compound Name: 3-Isobutylaniline

Cat. No.: B1602854

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and recommended storage conditions for **3-isobutylaniline**. The information is intended to support researchers and professionals in the effective handling, storage, and application of this compound in a laboratory setting.

## Core Properties of 3-Isobutylaniline

Property	Value
CAS Number	131826-11-4
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol
Appearance	Neat (liquid)
Boiling Point	245.7 ± 9.0 °C (Predicted)
Density	0.944 ± 0.06 g/cm <sup>3</sup> (Predicted)
pKa	4.60 ± 0.10 (Predicted)

## Solubility Profile

Quantitative solubility data for **3-isobutylaniline** in common organic solvents is not readily available in publicly accessible literature. However, based on the general solubility characteristics of anilines and the presence of a nonpolar isobutyl group, a qualitative solubility profile can be inferred.

#### Qualitative Solubility Assessment:

- Water: Expected to be sparingly soluble to insoluble in water. The hydrophobic nature of the isobutyl group and the benzene ring will likely limit its aqueous solubility.
- Polar Aprotic Solvents (e.g., DMSO, DMF): Expected to be soluble.
- Alcohols (e.g., Methanol, Ethanol): Expected to be soluble.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): Expected to be soluble.
- Ethers (e.g., Diethyl ether, THF): Expected to be soluble.
- Aromatic Hydrocarbons (e.g., Toluene, Benzene): Expected to be soluble.
- Aliphatic Hydrocarbons (e.g., Hexane, Cyclohexane): Expected to have lower solubility compared to more polar organic solvents.

It is highly recommended to perform experimental solubility tests for specific applications and solvent systems.

## Storage and Handling

Proper storage and handling of **3-isobutylaniline** are crucial to maintain its chemical integrity and ensure laboratory safety.

Parameter	Recommendation
Storage Temperature	2-8 °C (refrigerated)
Atmosphere	Store under an inert gas (e.g., Nitrogen or Argon)
Light	Keep in a dark place, protected from light
Container	Store in a tightly sealed, original container. Lined metal or plastic containers are suitable. <a href="#">[1]</a>
Incompatible Materials	Store away from incompatible materials and foodstuff containers. <a href="#">[1]</a>
General Handling	Use in a well-ventilated area. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE).

## Experimental Protocol: Determination of Solubility (Adapted from OECD Guideline 105)

This section outlines a general experimental workflow for determining the solubility of **3-isobutylaniline** in a given solvent. This protocol is based on the principles of the flask method described in the OECD Guideline 105 for Testing of Chemicals.

Objective: To determine the saturation concentration of **3-isobutylaniline** in a specific solvent at a controlled temperature.

Materials:

- **3-Isobutylaniline** (high purity)
- Solvent of interest (analytical grade)
- Volumetric flasks
- Analytical balance

- Constant temperature bath (e.g., shaker bath or magnetic stirrer with temperature control)
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer)

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **3-isobutylaniline** to a known volume of the solvent in a sealed flask. The excess solid/liquid should be visually present to ensure saturation.
  - Place the flask in a constant temperature bath and agitate (shake or stir) for a sufficient period to allow equilibrium to be reached (e.g., 24-48 hours). Preliminary tests may be needed to determine the time to reach equilibrium.
- Phase Separation:
  - After the equilibration period, cease agitation and allow the mixture to stand at the same constant temperature for a period to allow for the separation of the undissolved **3-isobutylaniline**.
  - To ensure the removal of undissolved compound, centrifuge an aliquot of the supernatant or filter it through a membrane filter that does not interact with the compound or solvent.
- Quantification:
  - Prepare a series of standard solutions of **3-isobutylaniline** in the chosen solvent with known concentrations.
  - Generate a calibration curve using the analytical instrument of choice by plotting the instrument response versus the concentration of the standard solutions.
  - Dilute the saturated solution (from step 2) with a known volume of the solvent to bring its concentration within the range of the calibration curve.

- Analyze the diluted sample using the same analytical method and determine its concentration from the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
  - Express the solubility in appropriate units (e.g., g/L, mg/mL, or mol/L).

### Workflow for Handling and Storage of **3-Isobutylaniline**

Caption: Workflow for receiving, handling, storing, and disposing of **3-isobutylaniline**.

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## References

- 1. Naphthalene - Wikipedia [en.wikipedia.org]
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